

Application Note: Immunohistochemistry Staining Protocol for DVD-445

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Compound of Interest

Compound Name: DVD-445

Cat. No.: B8107553

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This document provides a detailed protocol for the use of **DVD-445** in immunohistochemistry (IHC) applications. The procedures outlined below are intended for researchers, scientists, and drug development professionals to achieve optimal staining results with **DVD-445** on formalin-fixed, paraffin-embedded (FFPE) tissue sections.

Introduction

DVD-445 is a monoclonal antibody designed for the specific detection of [Target Protein Name], a key biomarker in [mention relevant field, e.g., oncology, neuroscience]. This protocol provides a validated method for its use in IHC, a valuable technique for visualizing protein expression and localization within the context of tissue architecture. Adherence to this protocol is recommended to ensure reproducible and reliable staining.

Materials and Reagents

Reagent/Material	Supplier	Catalog Number
DVD-445 Antibody	[Supplier Name]	[Catalog Number]
De-paraffinization Solution (Xylene or equivalent)	VWR	VW-2451
Rehydration Ethanol Series (100%, 95%, 70%)	Sigma-Aldrich	E7023
Antigen Retrieval Buffer (e.g., Citrate Buffer, pH 6.0)	Thermo Fisher	00-5000
Peroxidase Block	Dako	S2023
Protein Block (e.g., Normal Goat Serum)	Vector Labs	S-1000
HRP-conjugated Secondary Antibody	Cell Signaling	8114
DAB Substrate Kit	Dako	K3468
Hematoxylin Counterstain	Sigma-Aldrich	HHS32
Mounting Medium	VWR	10057-796
Positive Control Slides (e.g., FFPE [Cell Line/Tissue])	[Supplier]	[Catalog #]
Negative Control Slides	[In-house]	N/A

Experimental Protocol

Deparaffinization and Rehydration

- Place slides in a slide rack.
- Immerse in Xylene (or equivalent) for 2 x 5 minutes.
- Immerse in 100% Ethanol for 2 x 3 minutes.
- Immerse in 95% Ethanol for 2 x 3 minutes.

- Immerse in 70% Ethanol for 2 x 3 minutes.
- Rinse with distilled water for 5 minutes.

Antigen Retrieval

- Pre-heat Antigen Retrieval Buffer (Citrate Buffer, pH 6.0) to 95-100°C in a water bath or steamer.
- Immerse slides in the pre-heated buffer and incubate for 20 minutes.
- Allow slides to cool in the buffer for 20 minutes at room temperature.
- Rinse slides with distilled water and then with wash buffer (e.g., PBS-T).

Staining Procedure

- Peroxidase Block: Incubate slides with Peroxidase Block for 10 minutes to quench endogenous peroxidase activity.
- Rinse with wash buffer.
- Protein Block: Apply Protein Block and incubate for 60 minutes at room temperature in a humidified chamber to block non-specific antibody binding.
- Primary Antibody Incubation: Drain the blocking solution and apply **DVD-445** primary antibody diluted in antibody diluent. Incubate overnight at 4°C in a humidified chamber. (See Table 1 for recommended dilution).
- Rinse with wash buffer for 3 x 5 minutes.
- Secondary Antibody Incubation: Apply HRP-conjugated secondary antibody and incubate for 30 minutes at room temperature.
- Rinse with wash buffer for 3 x 5 minutes.
- Signal Detection: Apply DAB substrate solution and incubate for 2-10 minutes, or until desired stain intensity is reached. Monitor under a microscope.

- Rinse with distilled water to stop the reaction.

Counterstaining, Dehydration, and Mounting

- Immerse slides in Hematoxylin for 1-2 minutes.
- Rinse with tap water until the water runs clear.
- "Blue" the slides in Scott's Tap Water Substitute or equivalent for 30 seconds.
- Rinse with tap water.
- Dehydrate the slides through a graded ethanol series (70%, 95%, 100%) for 2 minutes each.
- Immerse in Xylene (or equivalent) for 2 x 5 minutes.
- Apply a coverslip using a permanent mounting medium.

Data and Results

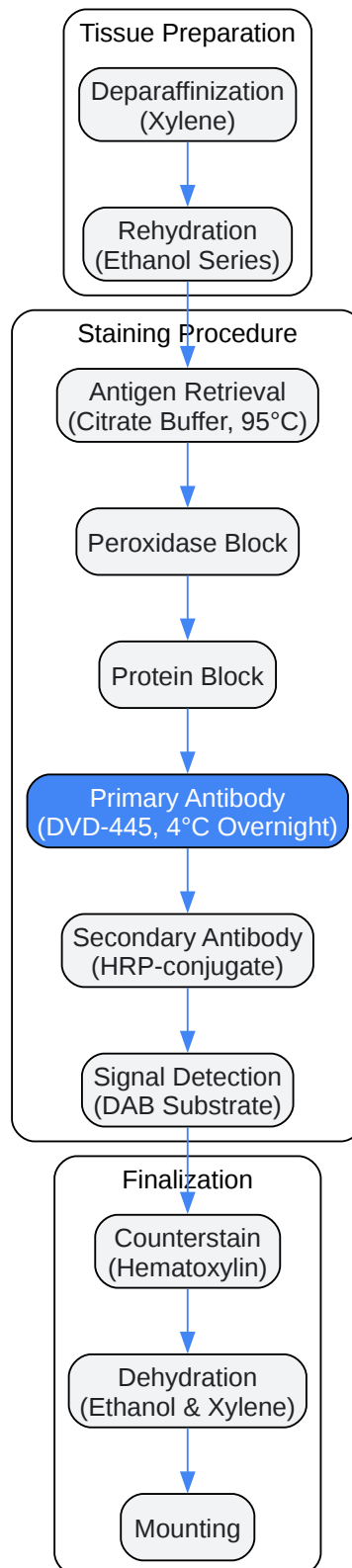
Table 1: Recommended Dilution and Incubation Conditions for DVD-445

Parameter	Recommended Condition	Range
Primary Antibody Dilution	1:250	1:100 - 1:500
Incubation Time	Overnight (16 hours)	8 - 24 hours
Incubation Temperature	4°C	4°C - Room Temp

Table 2: Staining Interpretation

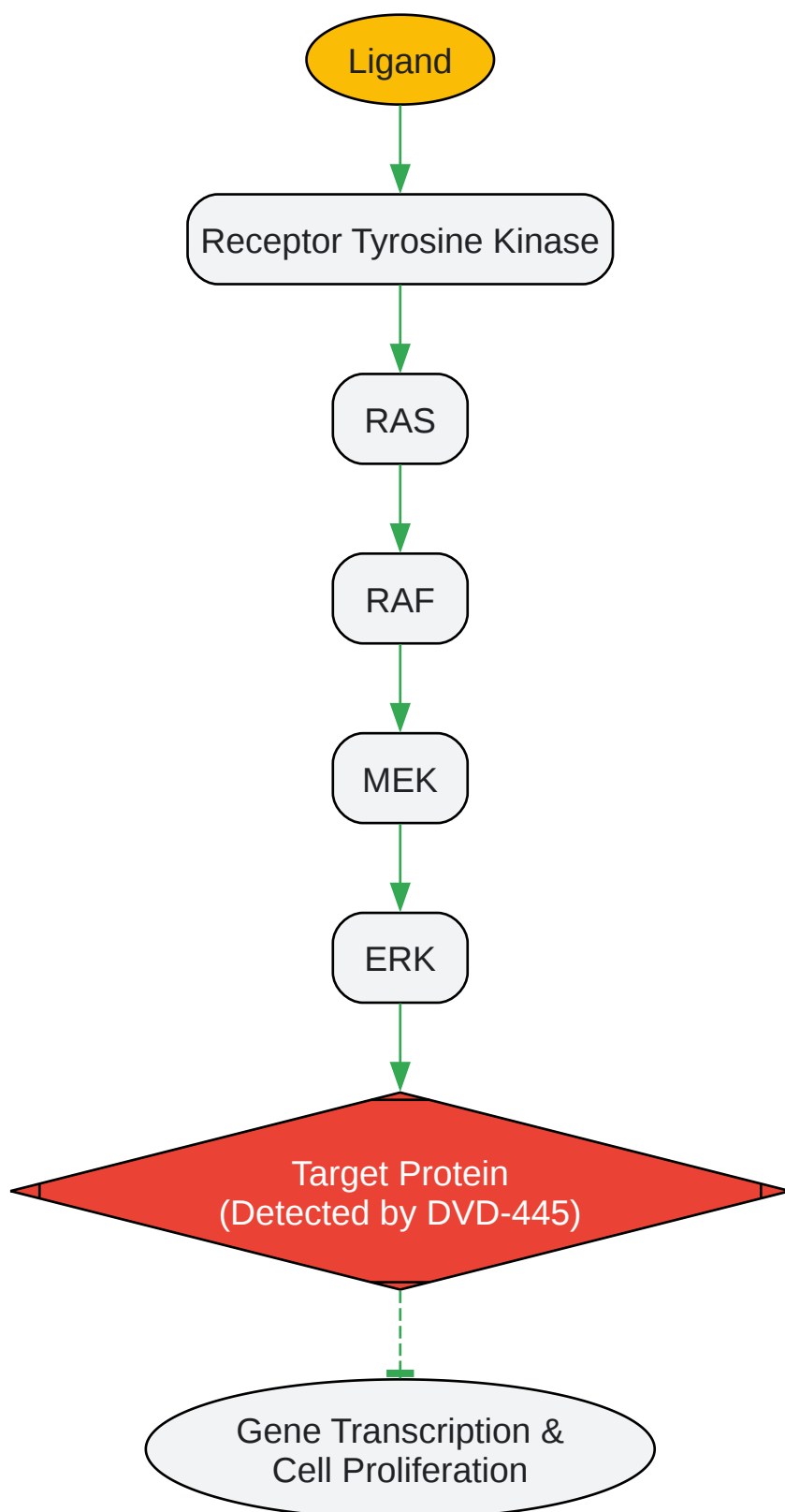
Staining Intensity	Score	Description
No Staining	0	Absence of any brown precipitate.
Weak Staining	1+	Faint brown precipitate, localized to a sub-population of cells.
Moderate Staining	2+	Moderate brown precipitate, easily visible in a population of cells.
Strong Staining	3+	Dark brown precipitate, obscuring cellular detail in a large population of cells.

Diagrams



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Caption: Immunohistochemistry (IHC) experimental workflow using **DVD-445**.



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Caption: Example signaling pathway involving the target protein detected by **DVD-445**.

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